

Personal protective equipment for handling 3-bromo-2H-pyran-2-one

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Compound of Interest

Compound Name: 3-bromo-2H-pyran-2-one

Cat. No.: B008536

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Essential Safety and Handling Guide for 3-bromo-2H-pyran-2-one

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **3-bromo-2H-pyran-2-one** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Safety Precautions

3-bromo-2H-pyran-2-one is a chemical that requires careful handling due to its potential hazards. While a specific, comprehensive safety data sheet (SDS) was not found, data from structurally related compounds and general chemical safety principles indicate that it should be handled with caution. The primary hazards are expected to include skin irritation, serious eye irritation, and potential toxicity if swallowed or in contact with skin.

Precautionary Statements:

- Avoid breathing dust.
- Wash skin thoroughly after handling.^[1]
- Do not eat, drink, or smoke when using this product.
- Wear protective gloves, protective clothing, eye protection, and face protection.^[1]

- Store in a well-ventilated, dry place with the container tightly closed.[1]
- Contaminated work clothing should not be allowed out of the workplace.

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory task should be performed to ensure the appropriate level of PPE is used.[2] The following are the minimum recommended PPE for handling **3-bromo-2H-pyran-2-one**:

PPE Category	Specification
Eye and Face	Chemical splash goggles meeting ANSI Z87.1 standards.[2][3] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[3]
Hand	Chemically resistant gloves (e.g., nitrile or neoprene).[4] For unknown toxicity, consider double-gloving or using a more resistant glove type.[2][3]
Body	A flame-resistant lab coat, fully buttoned.[3][5] Long pants and closed-toe shoes are mandatory in the laboratory.[2][5]
Respiratory	A NIOSH-approved respirator may be required if handling large quantities or if there is a risk of generating dust in a poorly ventilated area.[4]

Operational Plan: Step-by-Step Handling Procedure

3.1. Preparation and Engineering Controls

- **Verify Safety Equipment:** Before starting work, ensure that a safety shower and eyewash station are readily accessible and operational.[1][6]
- **Work in a Fume Hood:** All handling of **3-bromo-2H-pyran-2-one** should be conducted in a certified chemical fume hood to ensure adequate ventilation.[7]

- Gather Materials: Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.) and have waste containers properly labeled and ready.

3.2. Handling and Use

- Don PPE: Put on all required personal protective equipment as detailed in the table above.
- Weighing: Carefully weigh the required amount of the solid compound. Avoid generating dust. If dust is unavoidable, respiratory protection is necessary.
- Transfer: Transfer the compound to the reaction vessel inside the fume hood.
- Post-Handling: After use, thoroughly wash hands and any exposed skin.[\[1\]](#) Decontaminate all surfaces and equipment.

3.3. Spill Response

- Evacuate: If a significant spill occurs, evacuate the immediate area.
- Control: Prevent the spread of the material. Cover drains if necessary.
- Clean-up: For small spills, use an inert absorbent material to soak up the substance.[\[6\]](#) Place the absorbed material into a suitable, closed container for disposal.[\[6\]](#)
- Ventilate: Ensure the area is well-ventilated during and after cleanup.

Emergency and First Aid Procedures

- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing.[\[1\]](#) Seek medical attention if you feel unwell.[\[1\]](#)
- If on Skin: Immediately wash the affected area with plenty of soap and water.[\[1\]](#) Remove all contaminated clothing. If skin irritation or a rash occurs, get medical advice.
- If in Eyes: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#) Seek immediate medical attention.

- If Swallowed: Rinse mouth and give two glasses of water to drink. Immediately call a poison center or doctor.

Disposal Plan

All waste containing **3-bromo-2H-pyran-2-one** must be treated as hazardous chemical waste.

- Chemical Waste: Dispose of the compound and any reaction byproducts in a designated, labeled hazardous waste container.[\[1\]](#) Do not release it into the environment.[\[6\]](#)
- Contaminated Materials: Any items that have come into contact with the chemical, such as gloves, weigh boats, and paper towels, must also be disposed of as hazardous waste in a sealed and labeled container.
- Follow Regulations: All chemical waste must be disposed of in accordance with local, state, and federal regulations.

Physicochemical Data

The following table summarizes available data for **3-bromo-2H-pyran-2-one**.

Property	Value
CAS Number	19978-32-6
Molecular Formula	C5H3BrO2
Molecular Weight	174.98 g/mol
Appearance	White to yellow solid
Melting Point	64-66 °C [8] [9]
Boiling Point	261.1 ± 33.0 °C (Predicted) [8] [9]
Density	1.882 ± 0.06 g/cm ³ (Predicted) [8] [9]

Experimental Workflow Diagram

The following diagram illustrates the standard operational workflow for safely handling **3-bromo-2H-pyran-2-one**.

Caption: Workflow for handling **3-bromo-2H-pyran-2-one**.

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